

# An In-Depth Technical Guide to the Structure and Application of Boc-Glutaminol

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## Compound of Interest

Compound Name: *boc-Glutaminol*

Cat. No.: *B558308*

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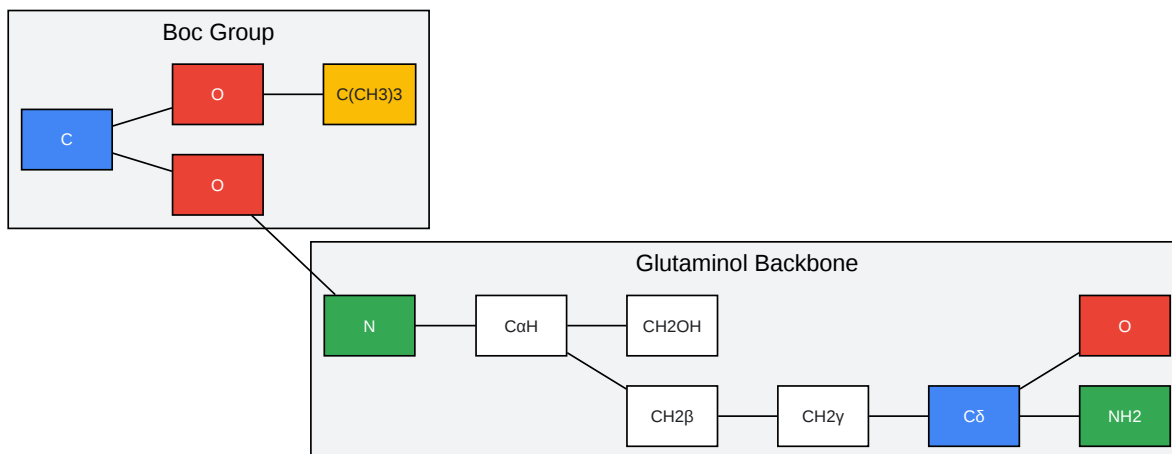
This guide provides a comprehensive overview of the chemical structure, synthesis, and applications of N- $\alpha$ -tert-Butoxycarbonyl-L-glutaminol (**Boc-Glutaminol**). This valuable chiral building block is a derivative of the amino acid L-glutamine and serves as a crucial intermediate in the synthesis of peptidomimetics and other complex organic molecules.

## Core Structure of Boc-Glutaminol

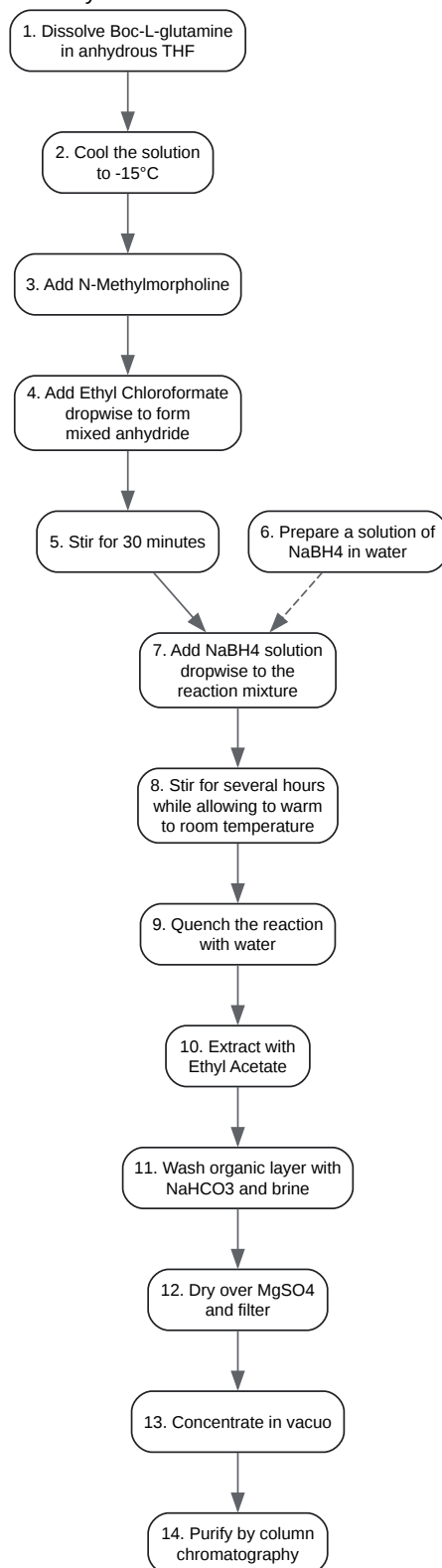
Boc-L-Glutaminol, with the CAS number 133565-42-1, is characterized by a glutamine backbone where the  $\alpha$ -amino group is protected by a tert-butoxycarbonyl (Boc) group, and the carboxylic acid functional group is reduced to a primary alcohol. This structure prevents unwanted reactions at the N-terminus during synthetic procedures while the hydroxyl group offers a site for further chemical modifications.

The molecular formula of Boc-L-Glutaminol is C<sub>10</sub>H<sub>20</sub>N<sub>2</sub>O<sub>4</sub>, and it has a molecular weight of approximately 232.28 g/mol. [1] The presence of the bulky Boc group enhances the solubility of the molecule in organic solvents, facilitating its use in various reaction conditions.

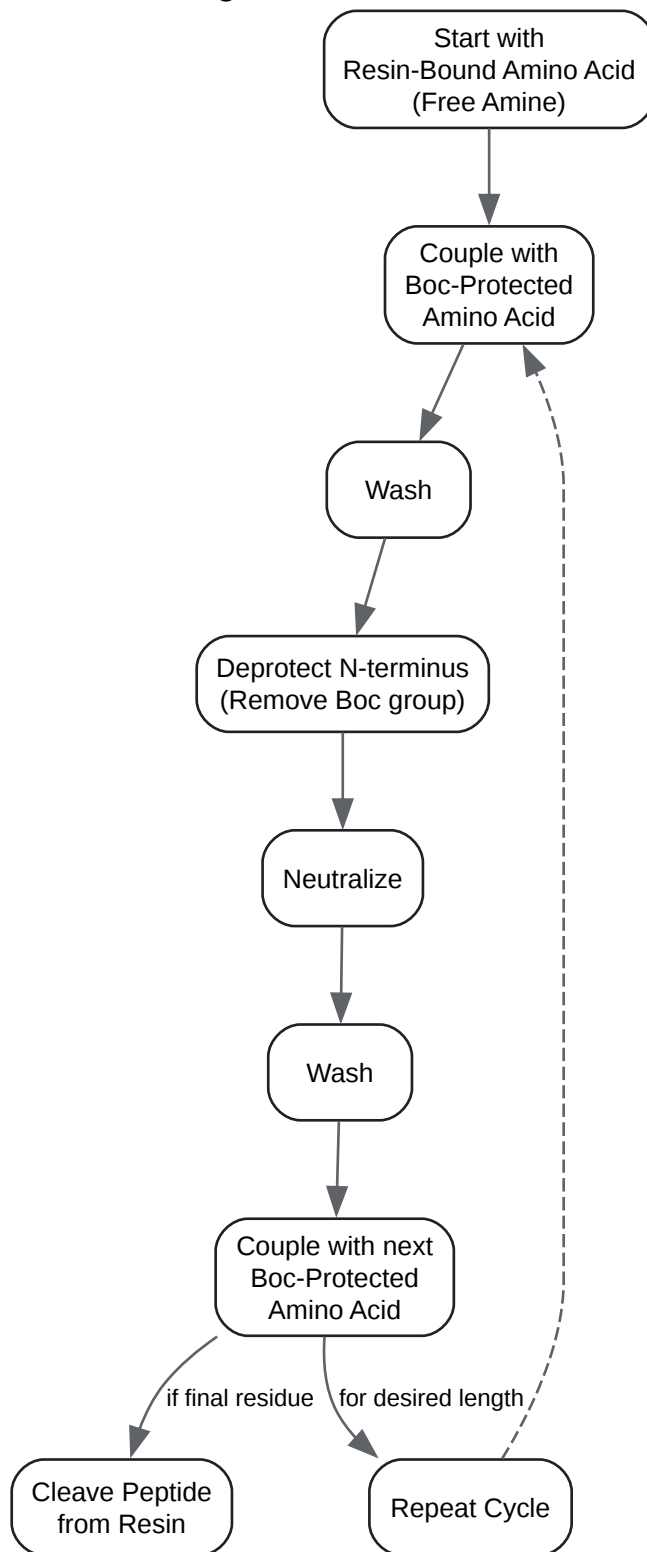
Chemical Structure of Boc-L-Glutaminol



## Synthesis of Boc-L-Glutaminol



## Logic of Boc-SPPS

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## References

- 1. digitalcommons.usu.edu [digitalcommons.usu.edu]
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